

Cytidine 5'-Triphosphate (CTP) Disodium Salt: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Cytidine 5'-triphosphate disodium

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Prepared by a Senior Application Scientist

This guide provides an in-depth exploration of Cytidine 5'-Triphosphate (CTP) disodium salt, a pivotal molecule in cellular metabolism and a critical reagent in numerous molecular biology applications. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to facilitate a comprehensive understanding of CTP's properties, biological roles, and experimental applications.

Introduction: The Central Role of CTP in Cellular Function

Cytidine 5'-Triphosphate (CTP) is a pyrimidine nucleoside triphosphate essential for life.^[1] As one of the four fundamental building blocks of ribonucleic acid (RNA), its most recognized role is as a substrate for RNA polymerases during transcription.^{[1][2][3]} However, the significance of CTP extends far beyond RNA synthesis. It is a high-energy molecule, akin to ATP, that drives specific metabolic pathways, most notably the synthesis of phospholipids, which are the primary components of all cellular membranes.^[4] CTP is also involved in protein glycosylation

and acts as an agonist for certain purinergic receptors.^[5] This guide will delve into the technical specifications of the commercially available disodium salt of CTP, its intricate involvement in key biochemical pathways, and a detailed protocol for its application in a common laboratory procedure.

Physicochemical Properties of CTP Disodium Salt

The disodium salt of CTP is the most common form utilized in research due to its stability and solubility in aqueous solutions. Its purity and proper handling are critical for reproducible experimental outcomes.

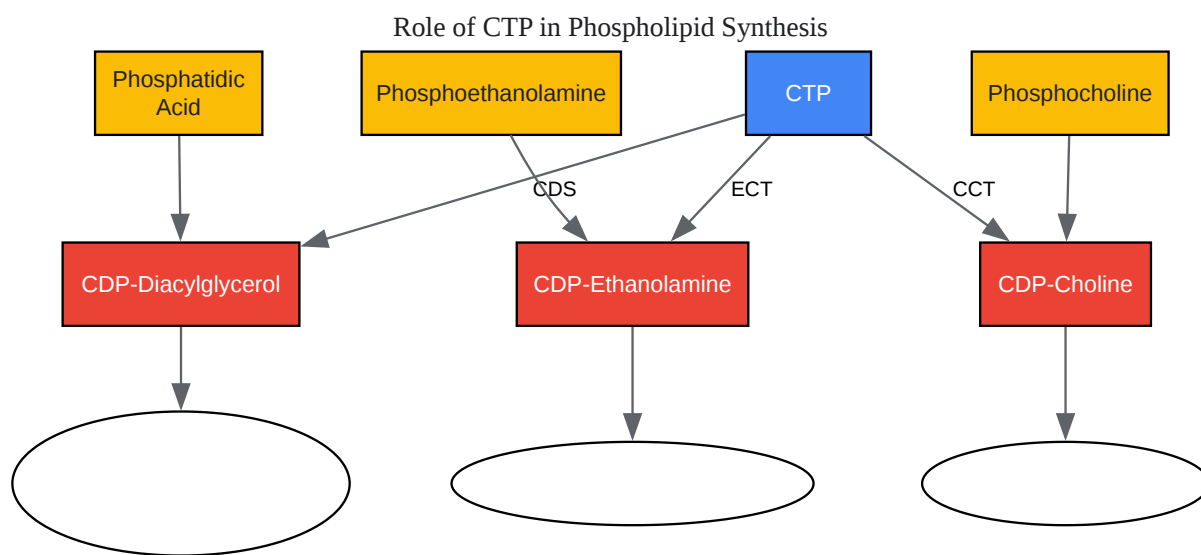
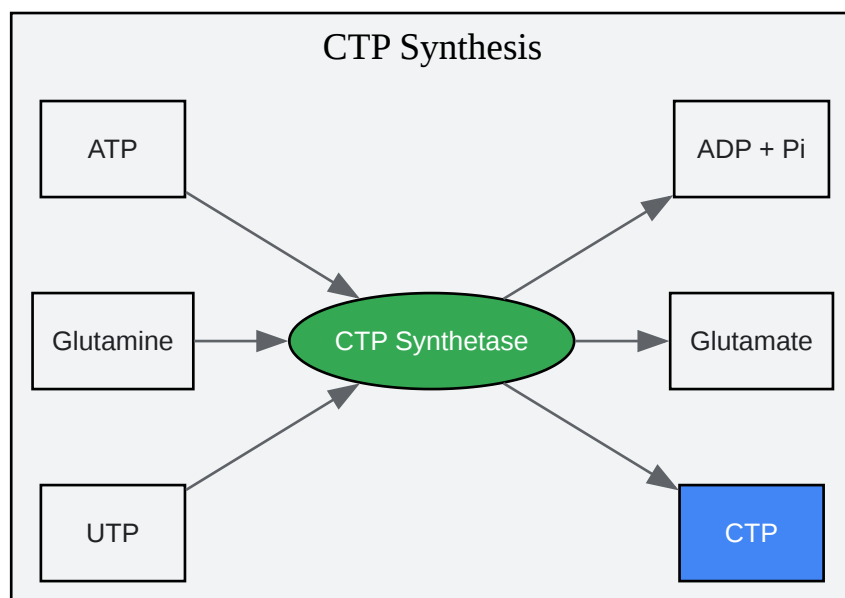
Property	Value	References
CAS Number	36051-68-0	^{[1][2][5][6]}
Molecular Formula	C ₉ H ₁₄ N ₃ Na ₂ O ₁₄ P ₃	^{[2][5]}
Molecular Weight	527.15 g/mol	^{[1][2][5]}
Appearance	White powder	^[1]
Purity	Typically ≥95% (HPLC)	^[1]
Storage Conditions	Long-term storage at -20°C under desiccating conditions is recommended. ^{[1][5][6]} The product can be stored for up to 12 months under these conditions. ^[5]	^{[1][5][6]}
Shipping Conditions	Typically shipped at ambient temperatures, but can also be shipped with ice packs. ^[5]	^[5]
Solubility	Soluble in water.	
Alternative Form	A dihydrate form (CAS 81012-87-5) also exists. ^{[1][6]}	^{[1][6]}

CTP in Core Biochemical Pathways

CTP is a linchpin in several interconnected metabolic pathways, primarily the de novo synthesis of pyrimidines and the biosynthesis of phospholipids. Understanding these pathways is crucial for contextualizing CTP's function and for designing experiments that modulate these processes.

De Novo Pyrimidine Biosynthesis

CTP is synthesized from Uridine 5'-Triphosphate (UTP) in the final step of the de novo pyrimidine biosynthetic pathway. This reaction is catalyzed by CTP synthetase, which utilizes the amide group from glutamine and the energy from ATP hydrolysis to aminate UTP.



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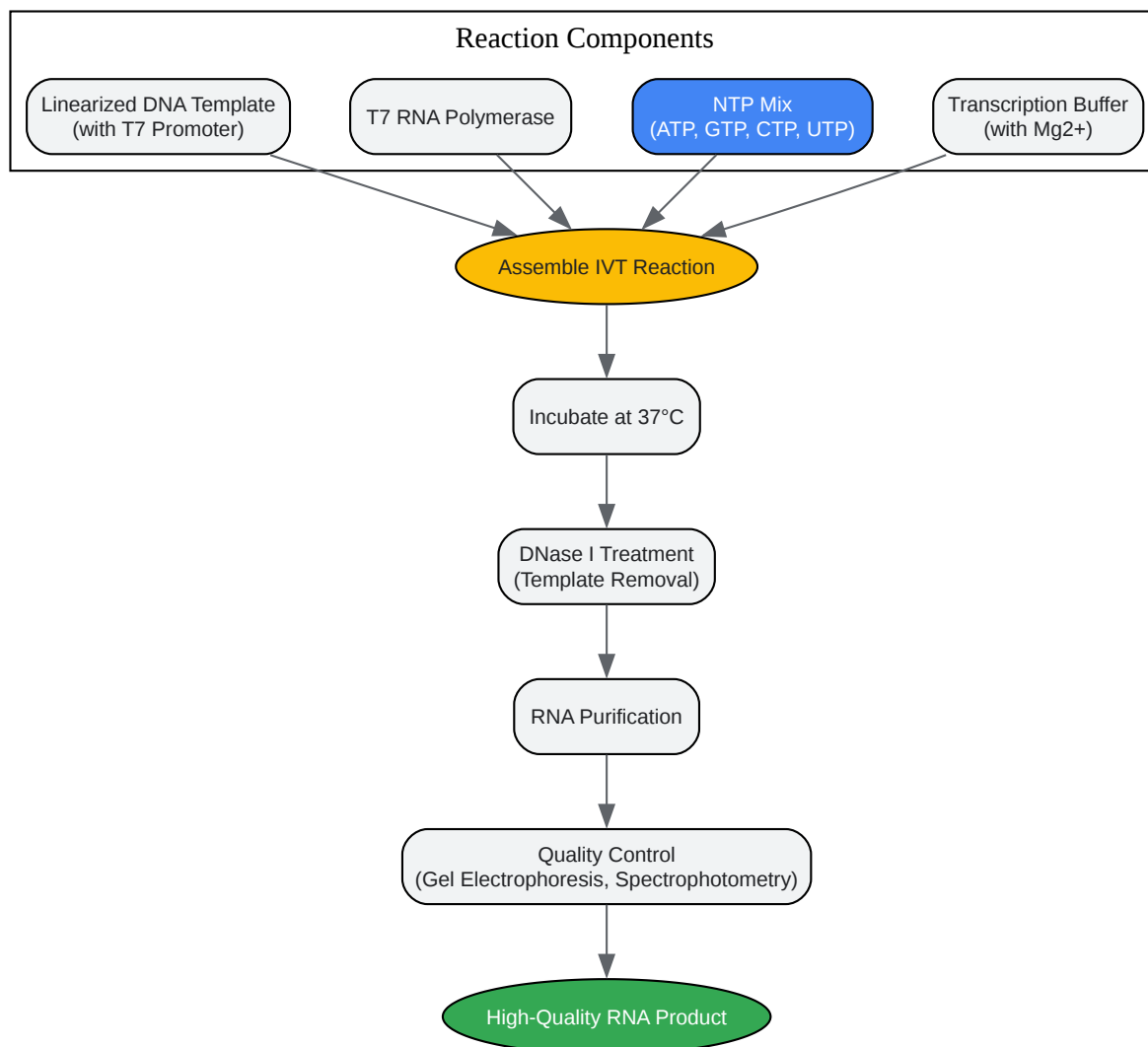
Caption: CTP as a key precursor for major phospholipid classes.

Experimental Application: In Vitro Transcription (IVT)

A primary application of CTP disodium salt is in the cell-free synthesis of RNA, a technique known as in vitro transcription (IVT). [7] This method is fundamental for generating RNA for a multitude of downstream applications, including the production of mRNA for vaccines and therapeutics, synthesis of guide RNAs for CRISPR-based gene editing, and the creation of RNA probes. [7]

Principle of In Vitro Transcription

IVT reactions utilize a DNA template containing a promoter sequence (e.g., T7, SP6, or T3), a phage RNA polymerase specific to that promoter, and a mixture of the four ribonucleoside triphosphates (ATP, GTP, CTP, and UTP). [8] The polymerase recognizes the promoter and synthesizes a complementary RNA strand from the DNA template. The cleavage of the high-energy pyrophosphate bond from each incoming NTP provides the energy to drive the formation of the phosphodiester backbone of the growing RNA chain. [7]



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Caption: A generalized workflow for an in vitro transcription experiment.

Protocol: Standard T7 In Vitro Transcription

This protocol provides a general guideline for a standard 20 μ L IVT reaction. Optimization is often necessary depending on the specific DNA template and the desired yield and quality of

the RNA product. [8] Materials:

- CTP disodium salt solution (e.g., 100 mM)
- ATP, GTP, UTP solutions (e.g., 100 mM each)
- Linearized plasmid DNA or PCR product with a T7 promoter (0.5-1.0 μ g)
- 5x Transcription Buffer (e.g., 200 mM Tris-HCl pH 7.9, 30 mM $MgCl_2$, 50 mM DTT, 10 mM spermidine)
- T7 RNA Polymerase
- RNase Inhibitor
- Nuclease-free water

Procedure:

- Thaw Reagents: Thaw all components on ice. Keep the enzymes and RNase inhibitor on ice at all times.
- Prepare NTP Mix: In a nuclease-free tube, prepare a 10 mM working solution of each NTP. For a 20 μ L reaction, you will need 2 μ L of each 100 mM stock, bringing the final concentration to 10 mM.
- Assemble the Reaction: In a nuclease-free microcentrifuge tube on ice, add the following components in the order listed:
 - Nuclease-free water to a final volume of 20 μ L
 - 4 μ L of 5x Transcription Buffer
 - 2 μ L of 100 mM DTT
 - 2 μ L of 10 mM ATP
 - 2 μ L of 10 mM CTP

- 2 μ L of 10 mM GTP
- 2 μ L of 10 mM UTP
- X μ L of DNA template (0.5-1.0 μ g)
- 1 μ L of RNase Inhibitor
- 2 μ L of T7 RNA Polymerase
- Incubation: Mix the components gently by flicking the tube and then centrifuge briefly to collect the reaction at the bottom. Incubate the reaction at 37°C for 2-4 hours, or overnight for higher yields.
- Template Removal: Add 1 μ L of RNase-free DNase I to the reaction mixture and incubate at 37°C for 15-30 minutes. This step is crucial to remove the DNA template.
- RNA Purification: Purify the synthesized RNA using a column-based RNA cleanup kit or by phenol/chloroform extraction followed by ethanol precipitation.
- Quantification and Quality Control: Determine the concentration and purity of the RNA using a spectrophotometer (measuring absorbance at 260 and 280 nm). Assess the integrity and size of the RNA transcript by running an aliquot on a denaturing agarose or polyacrylamide gel.

Conclusion

CTP disodium salt is more than just a component of RNA; it is a vital energetic currency and a key building block in fundamental cellular processes. For researchers in molecular biology, biochemistry, and drug development, a thorough understanding of its properties and functions is paramount for the successful design and execution of experiments. From elucidating metabolic pathways to synthesizing therapeutic RNA molecules, CTP remains a cornerstone reagent, enabling discoveries at the forefront of life sciences.

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